

Application Note: Preparation of Rhodamine 101 Stock Solutions

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Compound of Interest

Compound Name: Rhodamine 101

CAS No.: 116450-56-7

Cat. No.: B183124

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Rhodamine 101 is a bright and highly photostable fluorescent dye belonging to the rhodamine family.[1][2] Due to its high fluorescence quantum yield and stability, it is extensively used in various biotechnology applications, including fluorescence microscopy, flow cytometry, and fluorescence correlation spectroscopy.[3][4][5][6][7] It often serves as a reference standard for other fluorescent dyes.[8] Proper preparation of a stock solution is a critical first step to ensure reproducibility and accuracy in experiments utilizing **Rhodamine 101**.

This document provides a detailed protocol for the preparation of **Rhodamine 101** stock solutions, along with key physicochemical data to guide researchers in their experimental design.

Physicochemical Data

The following table summarizes the key quantitative properties of **Rhodamine 101**.

Property	Value	Reference(s)
Molecular Formula	C ₃₂ H ₃₀ N ₂ O ₃	[3][9]
Formula Weight	490.6 g/mol	[3][9]
Appearance	Crystalline solid	[3]
Excitation Maximum (λ _{ex})	565 - 569 nm	[3][8][9][10]
Emission Maximum (λ _{em})	589 - 595 nm	[1][9][10]
Fluorescence Quantum Yield (Φ _f)	~0.9 - 1.0 in Ethanol	[11]
Solubility (Inner Salt)	Ethanol: ~0.10 mg/mL[3][9] Methanol: Soluble	
Solubility (Chloride Salt)	Ethanol: 14.29 mg/mL (ultrasonication needed)[12] DMSO: Used for initial dissolution[12] Water: 2 mg/mL (ultrasonication needed)[12]	
Storage (Solid)	-20°C, protected from light	[3]
Storage (Stock Solution)	4°C, protected from light (stable for at least 3 weeks) [12]	

Experimental Protocol: Preparing a 1 mM Stock Solution in DMSO

This protocol describes the preparation of a 1 mM **Rhodamine 101** stock solution in high-quality, anhydrous dimethyl sulfoxide (DMSO).

Materials and Reagents

- **Rhodamine 101** (Inner salt or Chloride salt, ≥95% purity)[3]
- Anhydrous Dimethyl Sulfoxide (DMSO)

- Microcentrifuge tubes (amber or covered in foil)
- Analytical balance
- Pipettes and sterile pipette tips
- Vortex mixer
- Sonicator (optional, but recommended to aid dissolution)[12]

Safety Precautions

- **Rhodamine 101** should be handled as a hazardous chemical.[3]
- Always wear appropriate Personal Protective Equipment (PPE), including gloves, safety glasses, and a lab coat.
- Handle the powdered dye in a chemical fume hood to avoid inhalation.
- Consult the Safety Data Sheet (SDS) before use.[3]

Step-by-Step Procedure

- Equilibrate Reagent: Allow the vial of **Rhodamine 101** powder to equilibrate to room temperature before opening to prevent moisture condensation.
- Calculate Required Mass: To prepare a 1 mM stock solution, use the formula: $\text{Mass (mg)} = \text{Volume (mL)} \times \text{Concentration (mM)} \times \text{Formula Weight (g/mol)}$
 - Example for 1 mL of 1 mM solution: $\text{Mass (mg)} = 1 \text{ mL} \times 1 \text{ mM} \times 490.6 \text{ g/mol} = 0.49 \text{ mg}$
 - Example for 2 mL of 1 mM solution: $\text{Mass (mg)} = 2 \text{ mL} \times 1 \text{ mM} \times 490.6 \text{ g/mol} = 0.98 \text{ mg}$
- Weigh **Rhodamine 101**: Carefully weigh the calculated amount of **Rhodamine 101** powder using an analytical balance.
- Dissolution: a. Add the weighed powder to an appropriately sized amber or foil-wrapped microcentrifuge tube. b. Add the desired volume of anhydrous DMSO. For example, add 1 mL of DMSO to 0.49 mg of **Rhodamine 101** for a 1 mM solution. c. Vortex the solution

thoroughly for 2-3 minutes to dissolve the powder. d. If the powder is not fully dissolved, sonicate the vial in a water bath for 5-10 minutes.[\[12\]](#) Visually inspect to ensure no solid particles remain.

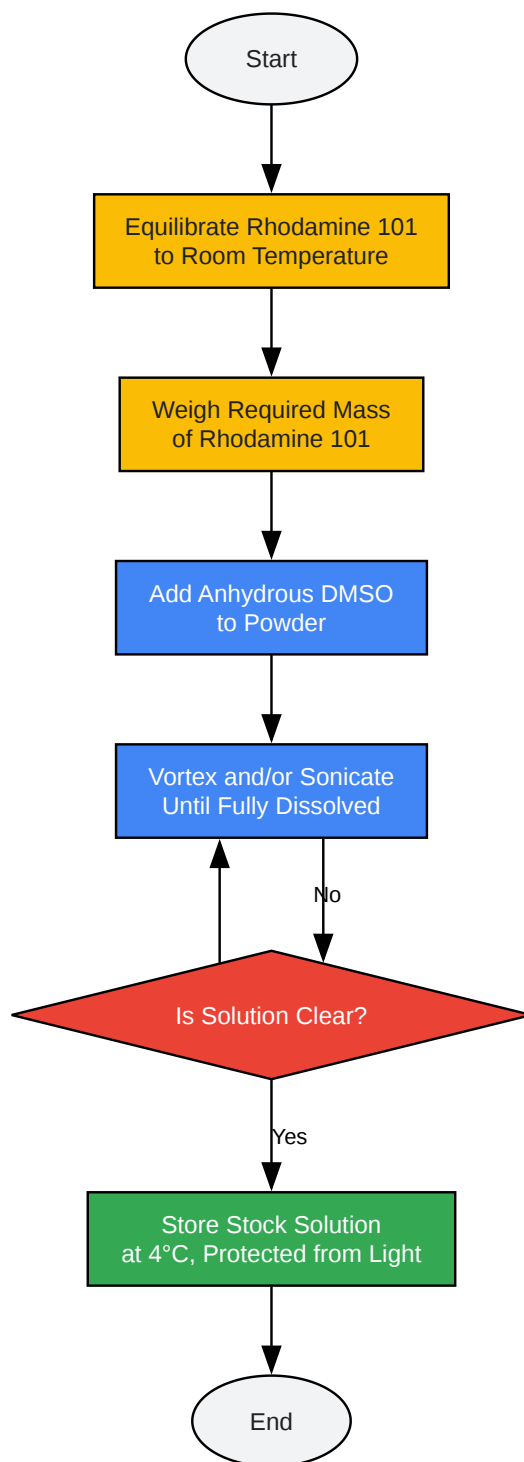
- Storage: Store the resulting stock solution at 4°C, tightly sealed and protected from light.[\[12\]](#) Under these conditions, the solution is stable for at least three weeks.[\[12\]](#) For longer-term storage, consider aliquoting and storing at -20°C.

Preparation of Working Solutions

To prepare a working solution, dilute the stock solution in the appropriate experimental buffer (e.g., PBS, cell culture media). For example, to prepare a 1 μM working solution from a 1 mM stock, perform a 1:1000 dilution.

Diagrams

Experimental Workflow



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Caption: Workflow for preparing a **Rhodamine 101** stock solution.

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References

- [1. AAT Bioquest: The spectra of Rhodamine dyes \[aatbioquest.blogspot.com\]](#)
- [2. Hydrophobic analogues of rhodamine B and rhodamine 101: potent fluorescent probes of mitochondria in living C. elegans - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. cdn.caymanchem.com \[cdn.caymanchem.com\]](#)
- [4. medchemexpress.com \[medchemexpress.com\]](#)
- [5. probes.bocsci.com \[probes.bocsci.com\]](#)
- [6. Applications of Rhodamine B_Chemicalbook \[chemicalbook.com\]](#)
- [7. taylorandfrancis.com \[taylorandfrancis.com\]](#)
- [8. Rhodamine 101 Inner Salt *CAS 116450-56-7* | AAT Bioquest \[aatbio.com\]](#)
- [9. caymanchem.com \[caymanchem.com\]](#)
- [10. Spectrum \[Rhodamine 101\] | AAT Bioquest \[aatbio.com\]](#)
- [11. Fluorescence quantum yields of a series of red and near-infrared dyes emitting at 600-1000 nm - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [12. file.medchemexpress.com \[file.medchemexpress.com\]](#)
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